

Technical Guide: Solubility & Handling of Fmoc-D-2,4,5-Trifluorophenylalanine

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Compound of Interest

Compound Name: *Fmoc-D-2,4,5-trifluorophenylalanine*

CAS No.: 1217837-13-2

Cat. No.: B2438457

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Executive Summary

Fmoc-D-2,4,5-trifluorophenylalanine (CAS: 1217837-13-2) is a specialized, non-proteinogenic amino acid used critically in peptide engineering and medicinal chemistry.^[1] The introduction of three fluorine atoms onto the phenyl ring significantly alters the residue's electronic and physicochemical profile compared to native phenylalanine.

For drug development professionals, this compound serves two primary functions:

- **Metabolic Stability:** The fluorine substitutions at the 2, 4, and 5 positions block common sites of metabolic oxidation (P450 metabolism), extending the half-life of peptide therapeutics.
- **Lipophilicity & Binding:** The electron-withdrawing nature of fluorine reduces the electron density of the aromatic ring, facilitating unique

stacking interactions and increasing overall lipophilicity (LogP), which can enhance membrane permeability.

This guide provides authoritative solubility data, dissolution protocols, and handling strategies to ensure optimal incorporation into Solid Phase Peptide Synthesis (SPPS) workflows.

Physicochemical Profile

Before addressing solubility, verify the compound identity using the parameters below.

Property	Data
Compound Name	Fmoc-D-2,4,5-trifluorophenylalanine
CAS Number	1217837-13-2
Molecular Formula	
Molecular Weight	441.40 g/mol
Appearance	White to off-white powder
Stereochemistry	D-configuration
Protecting Group	Fmoc (9-Fluorenylmethyloxycarbonyl)

Solubility Landscape

The solubility of **Fmoc-D-2,4,5-trifluorophenylalanine** is governed by the lipophilic Fmoc group and the hydrophobic trifluorophenyl side chain. It exhibits negligible solubility in aqueous media but high solubility in polar aprotic solvents used in synthesis.

Quantitative Solubility Data

Data represents saturation limits at 25°C. Values are derived from standard SPPS protocols and structural analog behavior.

Solvent	Solubility Rating	Approx. Concentration	Application Notes
DMF (Dimethylformamide)	High	0.5 M – 0.8 M	Primary solvent for SPPS activation and coupling.
NMP (N-Methyl-2-pyrrolidone)	High	0.5 M – 0.9 M	Preferred for reducing aggregation in difficult sequences.
DMSO (Dimethyl sulfoxide)	High	~100 mg/mL	Used for stock solutions in biological assays; difficult to remove in SPPS.
Methanol / Ethanol	Moderate	< 10 mg/mL	Requires sonication; not recommended for coupling reactions.
Water	Insoluble	< 0.1 mg/mL	Compound precipitates immediately upon addition.
DCM (Dichloromethane)	Moderate	0.1 M – 0.3 M	Soluble, but often requires a co-solvent (DMF) for stability.

Critical Solubility Insights

- **Aggregation Risk:** While the monomer dissolves well, the incorporation of 2,4,5-trifluorophenylalanine into a peptide chain significantly increases the hydrophobicity of the growing sequence. This often leads to on-resin aggregation. Recommendation: Use NMP as the primary solvent or a solvent system containing "magic mixture" additives (e.g., ethylene glycol) if the peptide sequence is prone to aggregation.
- **Sonication:** The trifluoro-substitution can increase crystal lattice energy. Brief sonication (1–3 minutes) is standard protocol to ensure complete dissolution in DMF, preventing micro-

particulates that clog synthesizer lines.

Technical Workflow: SPPS Integration

The following protocol ensures the integrity of the amino acid during the critical activation step.

Step-by-Step Dissolution & Coupling Protocol

Reagents Required:

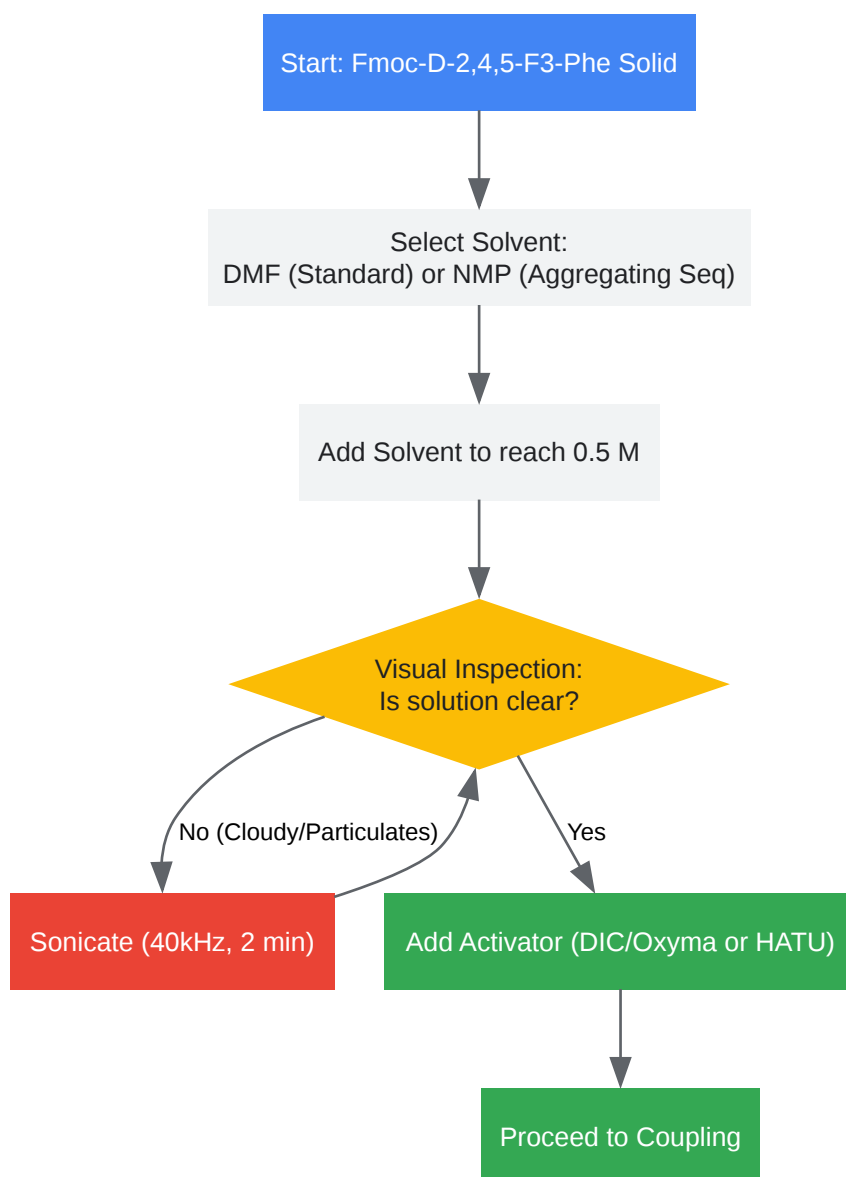
- **Fmoc-D-2,4,5-trifluorophenylalanine**[\[1\]](#)
- Solvent: Anhydrous DMF or NMP (Peptide grade, amine-free)
- Activator: DIC/Oxyma Pure or HATU/HOAt
- Base: DIPEA (Diisopropylethylamine)

Protocol:

- Calculation: Calculate the required mass for a 0.2 M to 0.5 M concentration.
 - Example: For 1 mmol scale (5 equivalents), weigh 2.207 g (5 mmol) of amino acid.
- Solvation: Add 75% of the calculated volume of DMF/NMP.
- Dispersion: Vortex for 30 seconds. If the solution is cloudy, sonicate at 40 kHz for 2 minutes.
 - Checkpoint: Solution must be optically clear.
- Activation: Add the coupling reagent (e.g., 5 mmol HATU) dissolved in the remaining solvent volume.
- Base Addition: Add DIPEA (10 mmol) immediately prior to adding the mixture to the resin.
 - Note: Fluorinated phenylalanines have electron-deficient aromatic rings, but the -amine nucleophilicity (post-deprotection) is generally sufficient. The activation of the carboxylic acid proceeds normally.

Workflow Visualization

The following diagram illustrates the decision logic for handling this hydrophobic residue during synthesis.



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Caption: Logic flow for the dissolution and activation of **Fmoc-D-2,4,5-trifluorophenylalanine** in SPPS.

Storage & Stability

To maintain the solubility profile and chemical integrity described above, adhere to these storage parameters:

- Temperature: Store at +2°C to +8°C (Long term: -20°C).
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible. Fluorinated derivatives are generally stable, but moisture absorption can hydrolyze the Fmoc group over time, leading to insolubility (due to free amine formation and polymerization).
- Hygroscopicity: Allow the bottle to warm to room temperature before opening to prevent condensation. Water contamination in the solid powder is the #1 cause of poor solubility in DMF.

References

- PubChem.Compound Summary: 2,4,5-trifluorophenylalanine derivatives. [[Link](#)]

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Sources

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